Comprehensive Analysis of Substituted 3-Aminoisoxazoles: Physicochemical Profiling for Drug Design

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Compound of Interest

Compound Name:	*5-(2,6-Dimethoxyphenyl)isoxazol-3-amine*
Cat. No.:	*B13596839*

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Executive Summary

The 3-aminoisoxazole scaffold is a privileged heterocyclic motif in medicinal chemistry, serving as a bioisostere for pyrazoles, thiazoles, and pyridines.[1] It is the core pharmacophore in established antibiotics (e.g., Sulfisoxazole) and emerging kinase inhibitors (e.g., c-Met inhibitors).

Its utility is defined by a unique balance of properties:

- Electronic Modulation: The isoxazole ring acts as an electron-withdrawing group (EWG), modulating the acidity of attached amines (e.g., sulfonamides).
- Metabolic "Soft Spot": The N–O bond is susceptible to reductive cleavage, a feature that can be exploited for prodrug strategies or must be mitigated to improve half-life.
- Tautomeric Versatility: While predominantly existing as the amino-tautomer, the accessible imino-forms influence binding modes in enzyme pockets.

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Structural Dynamics & Tautomerism

Understanding the tautomeric preference of 3-aminoisoxazoles is critical for structure-based drug design (SBDD), as it dictates hydrogen bond donor/acceptor patterns.

Amino-Imino Equilibrium

Unlike 5-aminoisoxazoles, which can exhibit significant tautomeric ambiguity, 3-aminoisoxazoles exist predominantly in the amino form (A) in both solution (DMSO, water) and the solid state. However, the imino form (B) becomes relevant during proton transfer events or when the exocyclic nitrogen is substituted with strong electron-withdrawing groups (e.g., sulfonyls).

- Amino Form (A): The exocyclic nitrogen is

  -hybridized (pyramidal geometry) with a high inversion barrier (~5.1 kJ/mol). It acts as a hydrogen bond donor.

- Imino Form (B): The exocyclic nitrogen is

  -hybridized (planar). This form is generally 7–10 kcal/mol higher in energy but stabilizes the conjugate base in sulfonamides.

Protonation Site

Protonation does not occur on the exocyclic amine (which is delocalized into the ring). Instead, it occurs on the ring nitrogen (N2). This is a critical distinction for predicting solubility and salt formation.

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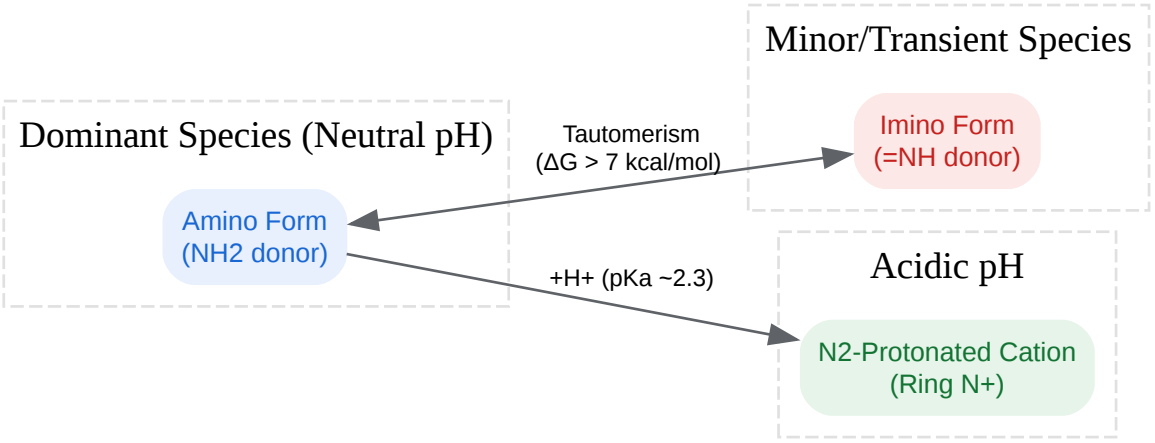

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Figure 1: Tautomeric equilibrium and protonation site of 3-aminoisoxazole. The amino form is dominant, and protonation occurs at the ring nitrogen.

Physicochemical Profiling

The following data summarizes the core properties of the parent 3-aminoisoxazole and key derivatives.

Key Properties Table[1]

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Property	Value / Range	Mechanistic Insight
Molecular Weight	84.08 g/mol	Fragment-like, high ligand efficiency potential.
Melting Point	148–150 °C	Significantly higher than 5-amino isomer (84–86 °C), indicating stronger intermolecular H-bonding network.
Boiling Point	226–228 °C	Reflects high polarity and dipole moment.
pKa (Conjugate Acid)	~2.3 ± 0.1	Weak Base. The lone pair on the exocyclic amine is delocalized, reducing basicity. Protonation occurs on N2.
pKa (Sulfonamide)	5.0 – 6.0	Acidic. When substituted (e.g., Sulfisoxazole), the ring acts as an EWG, stabilizing the N-anion.[1]
LogP	0.4 – 1.2	Low lipophilicity due to polarity. Substituents (aryl, alkyl) are required to penetrate lipid bilayers (LogP > 2).[1]
Dipole Moment	~3.5 – 4.0 D	High. The N–O bond and the exocyclic amine create a strong dipole, influencing solubility in polar aprotic solvents.

Solubility & Lipophilicity[1]

- Aqueous Solubility: Moderate to high for the parent compound due to H-bond donor (NH2) and acceptor (N, O) sites.

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- Lipophilicity Modulation: The isoxazole ring lowers LogP relative to phenyl analogs (ΔLogP ≈ -1.0). To achieve CNS penetration or cellular permeability, lipophilic substituents (e.g., -CF3, -Ph) at the C5 position are often necessary.[1]

Chemical & Metabolic Stability

A critical liability of the isoxazole scaffold is the lability of the N–O bond.

Reductive Ring Cleavage

In vivo, 3-aminoisoxazoles are susceptible to reductive cleavage by liver enzymes (specifically aldehyde oxidase and NADH-dependent reductases). This reaction opens the ring, destroying the pharmacophore and generating reactive enamine/imine intermediates.

Mechanism:

- Two-electron reduction of the N–O bond.
- Formation of a

  -amino enone (or imine).
- Hydrolysis to a ketone and amide/amine fragments.

This pathway is the primary clearance mechanism for drugs like Razaxaban and Leflunomide (though Leflunomide undergoes base-catalyzed opening).

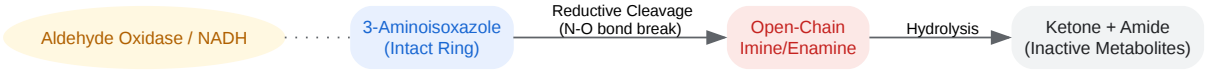

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Figure 2: Metabolic degradation pathway via reductive N-O bond cleavage.

Experimental Protocols

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Protocol 1: Synthesis of 3-Aminoisoxazoles (Displacement Method)

Context: This method allows for the introduction of diverse substituents at the 5-position.

- Starting Material: 3-bromo-5-substituted-isoxazoline.
- Reaction: Dissolve the isoxazoline in aqueous acetonitrile. Add 3–5 equivalents of the desired amine (or ammonia for primary amine).
- Conditions: Heat to reflux (80 °C) for 4–6 hours.
- Oxidation: If the product is an isoxazoline, add an oxidant (e.g., KMnO4 or DDQ) to aromatize to the isoxazole.[1]
- Purification: Evaporate solvent. The 3-amino isomer typically precipitates or can be recrystallized from ethanol/water (unlike the 5-amino isomer which is more soluble).

Protocol 2: Spectrophotometric pKa Determination

Context: Because the pKa is low (~2.3), standard potentiometric titration is inaccurate.[1] UV-metric titration is required.

- Preparation: Prepare a 50 µM stock solution of the 3-aminoisoxazole in water.
- Buffer System: Use a "Universal Buffer" (citrate-phosphate-borate) covering pH 1.0 to 12.0.
- Measurement:
  - Record the UV-Vis spectrum (200–400 nm) at pH 1.0 (fully protonated species,

).
  - Record the spectrum at pH 7.0 (neutral species,

).
  - Note the

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shift. The protonated form often shows a hypsochromic (blue) shift due to loss of conjugation.

- Titration: Measure absorbance at the

  of the neutral form across 10 pH points (pH 1.0 to 4.0).

- Calculation: Fit the data to the Henderson-Hasselbalch equation:

  Where

  is the absorbance at a specific pH.

Protocol 3: Metabolic Stability Assay (Reductive Cleavage)

Context: To assess the vulnerability of the N-O bond.

- System: Rat/Human Liver Microsomes (RLM/HLM) + Cytosolic fraction (S9 fraction is preferred as it contains aldehyde oxidase).
- Cofactors: Supplement with NADPH (for P450s) and NADH (specifically for reductases).
- Incubation: Incubate 1 µM test compound at 37 °C.
- Sampling: Quench aliquots at 0, 15, 30, and 60 mins with ice-cold acetonitrile.
- Analysis: LC-MS/MS. Monitor for the loss of parent (M+H) and appearance of the ring-opened metabolite (+2 Da for reduction, +18 Da for hydrolysis).

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